

# Gluconic acid vs. EDTA for heavy metal chelation in soil

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## Compound of Interest

Compound Name: **Gluconic acid**

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## An Objective Comparison of **Gluconic Acid** and EDTA for Heavy Metal Chelation in Soil

The remediation of heavy metal-contaminated soil is a critical environmental challenge. Chelation therapy, a process in which a chelating agent is used to bind with heavy metals to form soluble and mobile complexes, is a widely employed method for soil washing and enhanced phytoextraction. Among the various chelating agents, the synthetic aminopolycarboxylic acid, Ethylenediaminetetraacetic acid (EDTA), has been extensively studied and used. However, its environmental persistence has led to the exploration of more biodegradable alternatives, such as the naturally occurring organic acid, **gluconic acid**. This guide provides an objective comparison of **gluconic acid** and EDTA for heavy metal chelation in soil, supported by experimental data, to assist researchers and scientists in making informed decisions for their remediation strategies.

## Performance Comparison: **Gluconic Acid vs. EDTA**

The effectiveness of a chelating agent is determined by its efficiency in mobilizing heavy metals, its impact on soil health, and its overall environmental footprint.

### Chelation Efficiency

EDTA is well-documented as a highly effective chelating agent for a broad range of heavy metals.<sup>[1][2][3]</sup> Studies have shown that a 0.1 M EDTA solution can achieve extraction yields of 100% for Lead (Pb), 79.3% for Cadmium (Cd), and 84.7% for Zinc (Zn) from sandy-loam soil. <sup>[2]</sup> Another study found that EDTA is an efficient method for removing heavy metals, with an

optimal reaction time of around six hours.[1] The efficiency of EDTA is, however, influenced by factors such as pH.[4]

**Gluconic acid**, a naturally occurring organic acid, also demonstrates the ability to chelate heavy metals, though its efficiency is highly dependent on pH.[5][6] Its leaching capacity is low at near-neutral and slightly basic pH but increases significantly in highly alkaline conditions (pH 12.0–13.0).[5][6] Under optimized alkaline conditions, **gluconic acid** has achieved extraction degrees of 84% for Copper (Cu), 80% for Pb, 70% for Zn, 63% for Cd, and 60% for Chromium (Cr).[6] However, in less optimized, near-neutral conditions, the extraction rates can be much lower, for instance, 34.4% for Cd and 30.0% for Pb.[5]

Table 1: Comparative Chelation Efficiency of **Gluconic Acid** and EDTA for Various Heavy Metals

Heavy Metal	Gluconic Acid Extraction Efficiency (%)	EDTA Extraction Efficiency (%)	Soil Type / Conditions
Lead (Pb)	80[6]	100[2]	Sewage sludge-polluted soil (alkaline) vs. Artificially contaminated sandy-loam
Cadmium (Cd)	63[6]	79.3[2]	Sewage sludge-polluted soil (alkaline) vs. Artificially contaminated sandy-loam
Copper (Cu)	84[6]	~68% (mobilized)[7]	Sewage sludge-polluted soil (alkaline) vs. Paddy soil
Zinc (Zn)	70[6]	84.7[2]	Sewage sludge-polluted soil (alkaline) vs. Artificially contaminated sandy-loam
Chromium (Cr)	60[6]	66.67[1]	Sewage sludge-polluted soil (alkaline) vs. River sediment

### Impact on Soil Properties and Environment

A significant drawback of EDTA is its high persistence in the environment and low biodegradability.[7][8] The degradation rate of EDTA within 28 days has been reported to be as low as 6-10%. [9][10] This persistence raises concerns about the long-term leaching of metal-EDTA complexes into groundwater, potentially causing secondary pollution.[7][8][11] Furthermore, EDTA can extract essential soil macronutrients, such as iron, and negatively affect soil structure.[7][12] Some studies have noted that EDTA soil washing can lead to a significant decrease in the free fraction of humic acids.[12]

In contrast, **gluconic acid** is non-toxic, non-corrosive, and readily biodegradable.[13][14] It is a naturally occurring acid derived from glucose and is part of the natural soil ecosystem, often produced by soil microbes to solubilize minerals.[13][15][16] Its use is considered more environmentally friendly, with a lower risk of long-term soil and water contamination.[14]

### Effect on Plant Uptake and Phytotoxicity

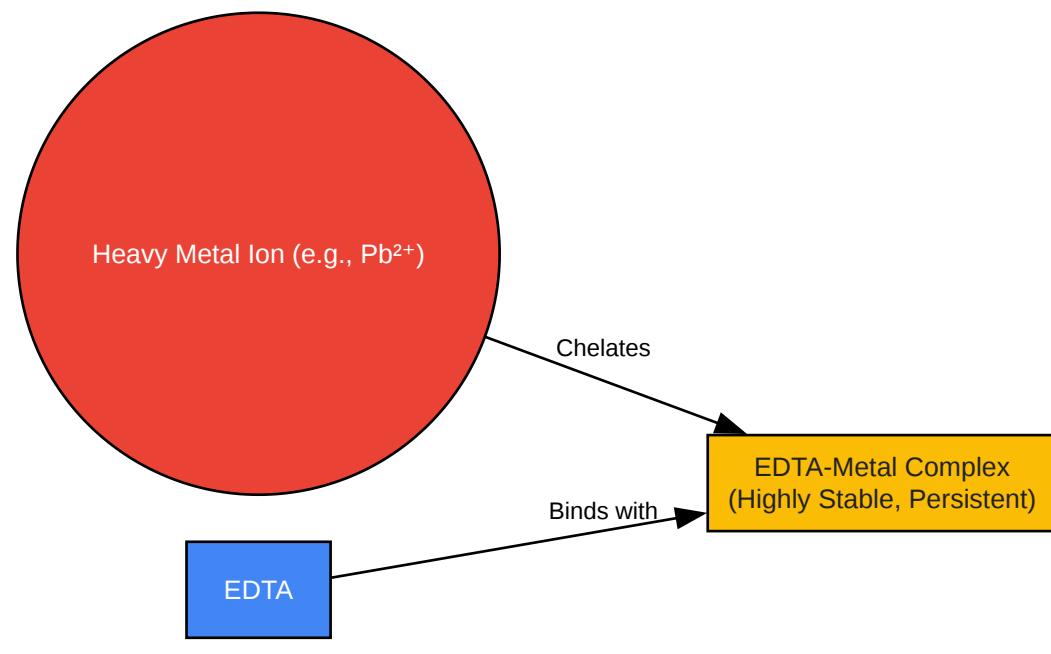
In the context of phytoextraction, chelating agents are used to increase the bioavailability of heavy metals for plant uptake. EDTA has been shown to significantly increase the uptake of Pb and Cu in plants like Indian mustard (*Brassica juncea*).[8][17] However, this enhanced uptake is often accompanied by phytotoxicity, including leaf necrosis and reduced plant biomass, particularly at higher concentrations.[8][18][19]

**Gluconic acid**-chelated micronutrients are readily absorbed by plants and are used in commercial fertilizers to improve nutrient uptake.[13] Because it is a natural compound, it is more easily recognized and utilized by plants.[14] While direct comparative studies on phytotoxicity for heavy metal extraction are less common, its general use in agriculture suggests better biocompatibility compared to synthetic chelators like EDTA.[14]

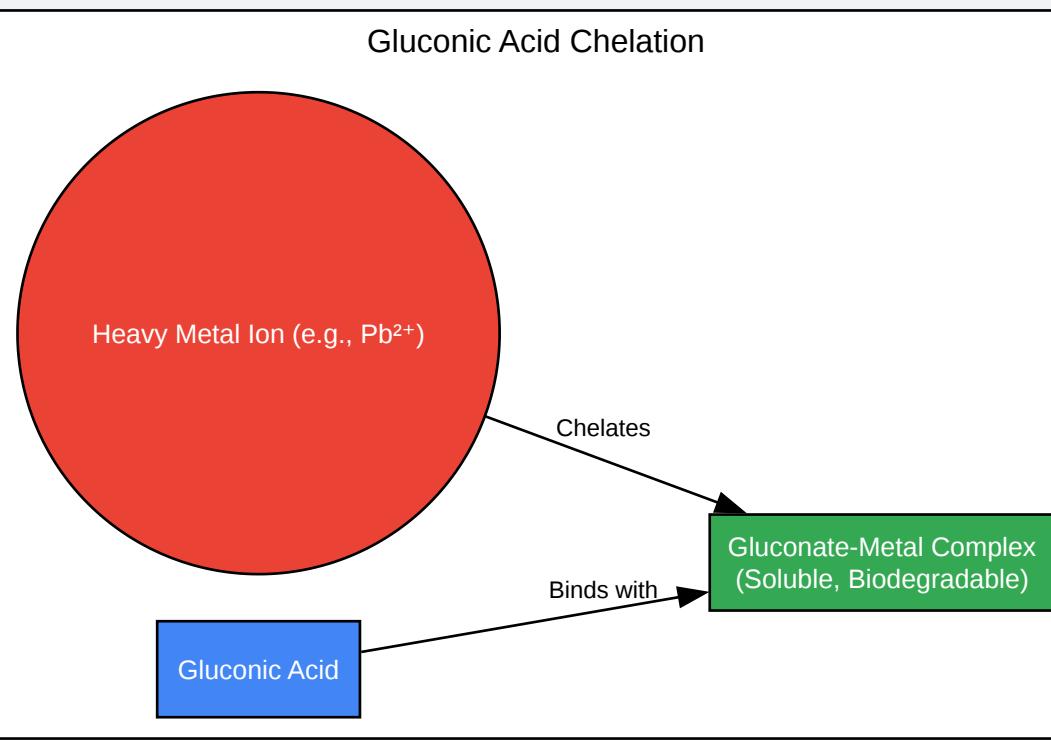
## Chelation Mechanisms

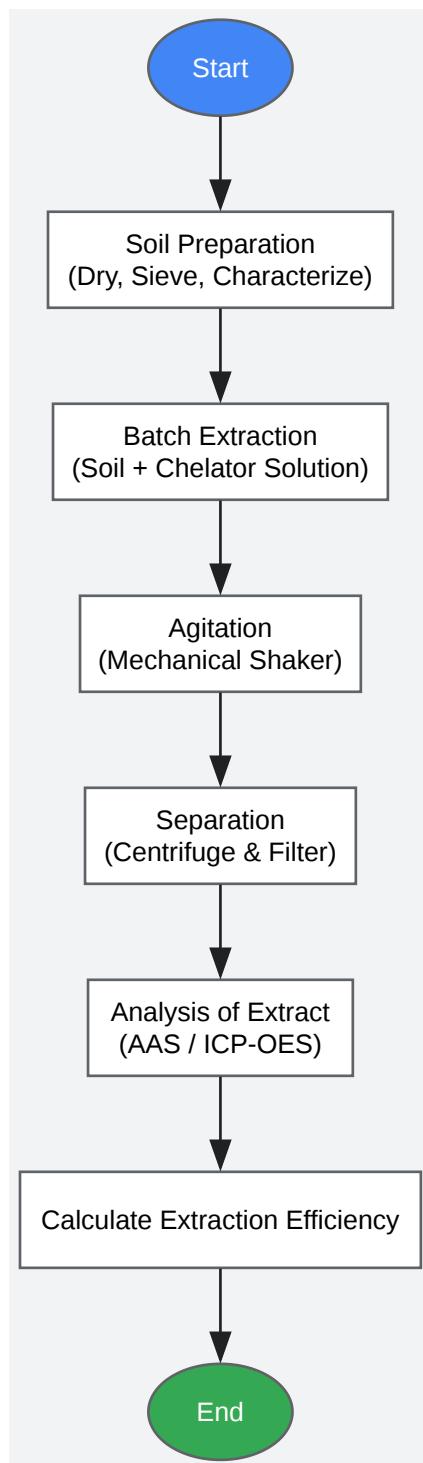
Both **gluconic acid** and EDTA are chelating agents, meaning they can form multiple bonds with a single metal ion, creating a stable, water-soluble complex. EDTA, a hexadentate ligand, is a powerful chelator that forms very stable complexes with most divalent and trivalent metal ions. **Gluconic acid** acts as a weaker chelating agent, forming less stable complexes, which can be an advantage in terms of biodegradability and reduced environmental risk.

## EDTA Chelation



## Gluconic Acid Chelation





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